

Personal protective equipment for handling 1-(2-Amino-3,5-dibromophenyl)ethanone

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Compound of Interest

Compound Name: 1-(2-Amino-3,5-dibromophenyl)ethanone

Cat. No.: B173223

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Essential Safety and Handling Guide for 1-(2-Amino-3,5-dibromophenyl)ethanone

This guide provides crucial safety and logistical information for the handling and disposal of **1-(2-Amino-3,5-dibromophenyl)ethanone**, tailored for researchers, scientists, and professionals in drug development. Following these procedures is essential for ensuring laboratory safety and minimizing risks.

Hazard Identification and Personal Protective Equipment (PPE)

1-(2-Amino-3,5-dibromophenyl)ethanone is classified with the following hazard statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

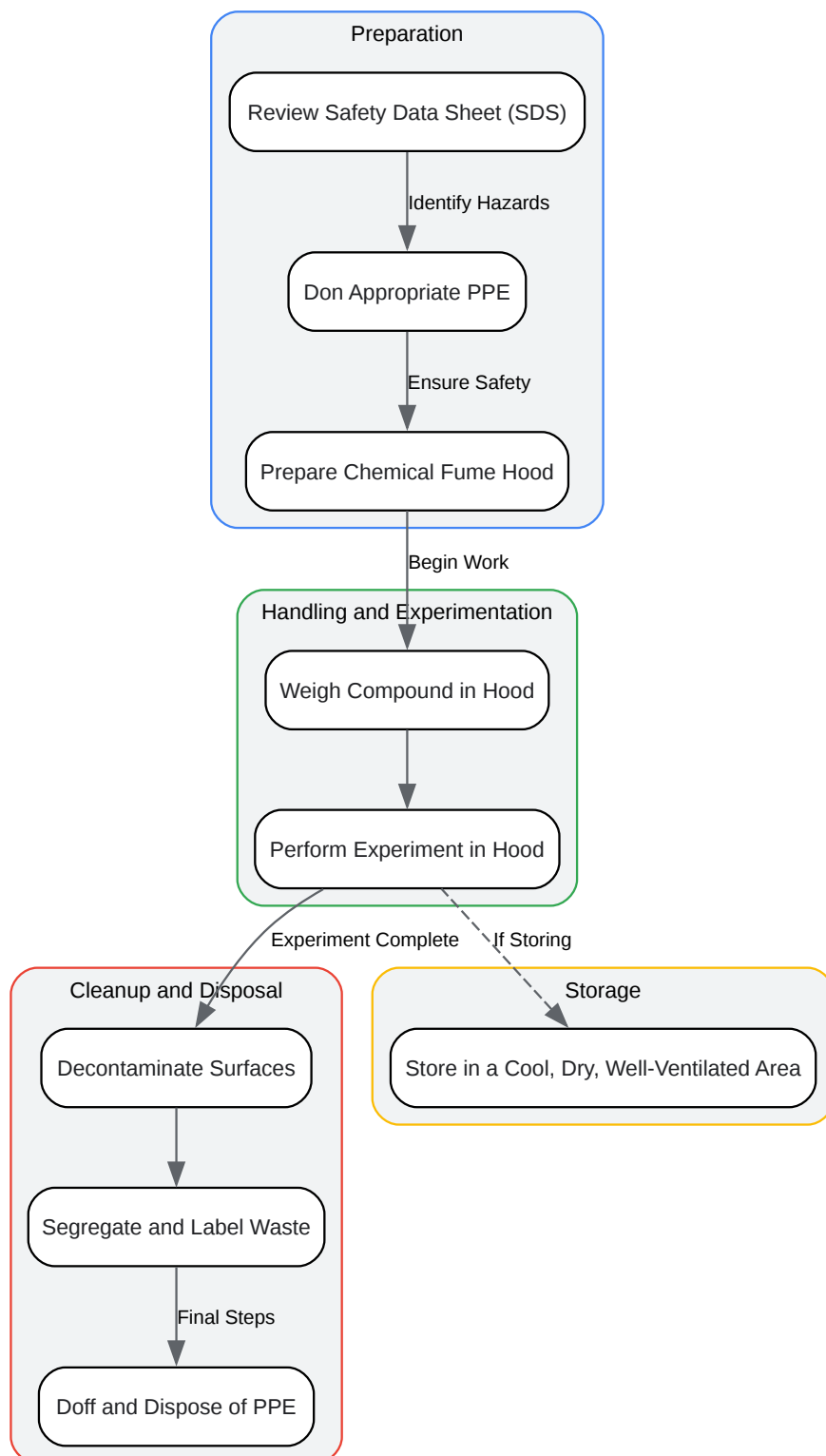
Due to these hazards, the following personal protective equipment is mandatory when handling this compound.

PPE Category	Required Equipment	Specifications
Eye and Face Protection	Safety Goggles or Face Shield	Must meet ANSI Z.87.1 standards. A face shield should be worn over safety glasses when there is a risk of splashing.[1]
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Gloves should be inspected before each use and changed immediately upon contamination.[1]
Body Protection	Laboratory Coat or Chemical-resistant Suit	A flame-resistant lab coat (e.g., Nomex®) should be worn and fully buttoned.[1] For larger quantities or increased risk of exposure, a chemical-resistant suit is advised.[2][3]
Respiratory Protection	Respirator	Required if working outside of a certified chemical fume hood where dust or aerosols may be generated.[1][2][3]
Foot Protection	Closed-toe Shoes	Shoes must cover the entire foot.[1][4]

Experimental Workflow for Safe Handling

The following diagram outlines the standard operating procedure for the safe handling of **1-(2-Amino-3,5-dibromophenyl)ethanone** from receipt to disposal.

Workflow for Safe Handling of 1-(2-Amino-3,5-dibromophenyl)ethanone

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **1-(2-Amino-3,5-dibromophenyl)ethanone**.

Detailed Experimental Protocols

1. Pre-Experiment Preparation:

- Review the Safety Data Sheet (SDS): Before handling, thoroughly read the SDS for **1-(2-Amino-3,5-dibromophenyl)ethanone**.[\[5\]](#)
- Personal Protective Equipment (PPE): Don all required PPE as outlined in the table above. Ensure gloves are inspected for any signs of damage.[\[1\]](#)[\[2\]](#)
- Fume Hood Preparation: All handling of this compound should be conducted in a certified chemical fume hood to minimize inhalation exposure.[\[5\]](#) Ensure the fume hood is functioning correctly.

2. Handling and Experimentation:

- Weighing: When weighing the solid compound, do so within the chemical fume hood to contain any dust.
- Reactions: Perform all experimental procedures involving this compound within the fume hood.
- Avoid Incompatible Materials: Keep the compound away from strong oxidizing agents.[\[5\]](#)

3. Post-Experiment Cleanup and Disposal:

- Decontamination: Thoroughly wipe down all surfaces in the fume hood that may have come into contact with the chemical.
- Waste Disposal: This material is classified as hazardous waste.[\[5\]](#)
 - Solid Waste: Collect any unused material and contaminated disposable items (e.g., gloves, weighing paper) in a designated, sealed, and clearly labeled hazardous waste container.
 - Liquid Waste: Solutions containing this compound should be collected in a separate, sealed, and labeled hazardous waste container for halogenated organic waste.

- Disposal Compliance: All waste must be disposed of in accordance with local, state, and federal regulations.[5]
- PPE Removal: Remove PPE in the correct order to avoid cross-contamination. Dispose of single-use items in the appropriate hazardous waste stream.

4. Storage:

- Store **1-(2-Amino-3,5-dibromophenyl)ethanone** in a tightly closed container in a cool, dry, and well-ventilated area.[5]
- The compound is listed as air-sensitive, so storage under an inert atmosphere is recommended.[5]

By adhering to these guidelines, you can ensure a safe laboratory environment when working with **1-(2-Amino-3,5-dibromophenyl)ethanone**.

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